

physical and chemical properties of 3,5-Dichloro-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dichloro-4-fluorobenzaldehyde

Cat. No.: B180449

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An In-depth Technical Guide to **3,5-Dichloro-4-fluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichloro-4-fluorobenzaldehyde is a halogenated aromatic aldehyde of significant interest in synthetic organic chemistry. Its unique substitution pattern, featuring two chlorine atoms and a fluorine atom on the benzene ring, imparts distinct chemical reactivity, making it a valuable intermediate in the synthesis of a variety of complex molecules. This technical guide provides a comprehensive overview of the physical and chemical properties of **3,5-Dichloro-4-fluorobenzaldehyde**, along with relevant experimental methodologies and potential applications, particularly in the fields of medicinal chemistry and materials science.

Physicochemical Properties

The physical and chemical properties of **3,5-Dichloro-4-fluorobenzaldehyde** are summarized in the table below. It is important to note that while some properties have been experimentally determined, others are based on computational predictions.

Table 1: Physical and Chemical Properties of **3,5-Dichloro-4-fluorobenzaldehyde**

Property	Value	Source/Reference
IUPAC Name	3,5-dichloro-4-fluorobenzaldehyde	[1]
Synonyms	Benzaldehyde, 3,5-dichloro-4-fluoro-	[2]
CAS Number	117820-80-1	[1][3]
Molecular Formula	C ₇ H ₃ Cl ₂ FO	[1][3]
Molecular Weight	193.00 g/mol	[1][3]
Appearance	Off-White Powder	[4]
Melting Point	No experimental data available	
Boiling Point	254.9 ± 35.0 °C (Predicted)	[5]
Density	1.493 ± 0.06 g/cm ³ (Predicted)	[5]
Purity	≥98%	[3]
Solubility	No direct experimental data available. A related compound, 3,5-dichloro-4-hydroxybenzaldehyde, is soluble in organic solvents like ethanol and DMSO, with limited water solubility.[6]	
InChI	InChI=1S/C7H3Cl2FO/c8-5-1-4(3-11)2-6(9)7(5)10/h1-3H	[1]
SMILES	C1=C(C=C(C(=C1Cl)F)Cl)C=O	[1]

Synthesis and Reactivity

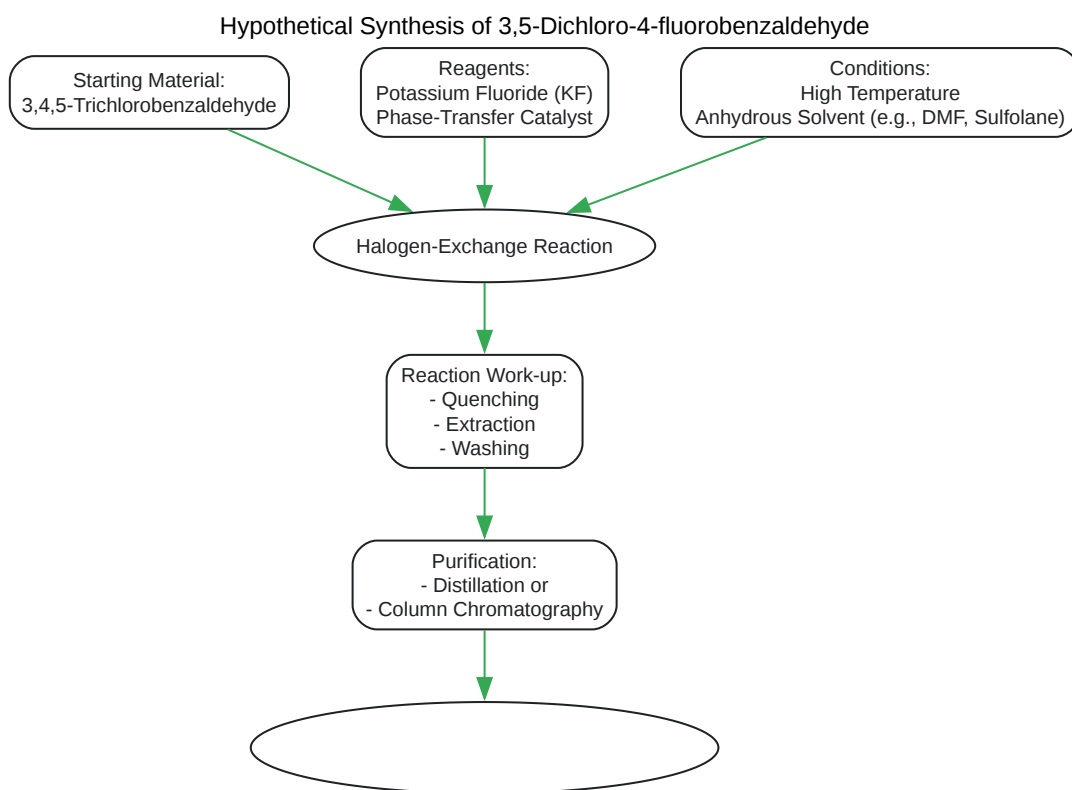
Synthesis

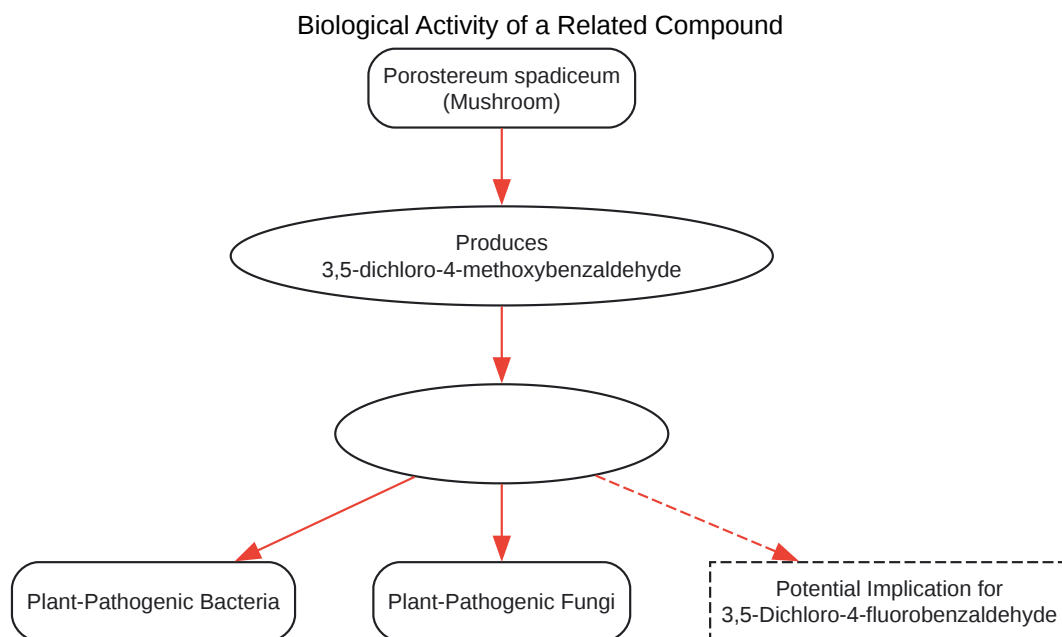
A common method for the synthesis of fluorinated benzaldehydes from their chlorinated precursors is through a halogen-exchange reaction.[7] While a specific detailed protocol for

3,5-Dichloro-4-fluorobenzaldehyde is not readily available in the reviewed literature, a plausible synthetic route can be inferred from the synthesis of analogous compounds, such as 3-chloro-4-fluorobenzaldehyde from 3,4-dichlorobenzaldehyde.

This reaction typically involves heating the chlorinated precursor with a fluoride salt, such as potassium fluoride, in the presence of a phase-transfer catalyst.

Hypothetical Synthesis Workflow:





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